

Solubility Profile of Trimethylstannyldimethylvinylsilane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Trimethylstannyldimethylvinylsilane

Cat. No.: B1637970

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Introduction

Trimethylstannyldimethylvinylsilane is an organometallic compound incorporating both tin and silicon moieties. Its unique structure suggests potential applications in various fields, including organic synthesis and materials science. A thorough understanding of its solubility in common organic solvents is paramount for its effective handling, application, and purification. This technical guide provides an in-depth overview of the solubility characteristics of **trimethylstannyldimethylvinylsilane**, methodologies for its solubility determination, and a logical workflow for these experimental procedures.

Due to the limited availability of specific quantitative solubility data for **trimethylstannyldimethylvinylsilane**, this guide also includes data for structurally analogous organotin and organosilicon compounds. This information serves as a valuable proxy for estimating its solubility behavior, though experimental verification is always recommended.

Inferred Solubility of Trimethylstannyldimethylvinylsilane

Based on the general principles of "like dissolves like" and data from similar compounds, **trimethylstannyldimethylvinylsilane**, a non-polar organometallic compound, is expected to

be soluble in a range of common organic solvents. It is anticipated to be miscible with non-polar solvents such as hydrocarbons and ethers, and likely soluble in moderately polar aprotic solvents. Its solubility in polar protic solvents is expected to be low.

Quantitative Solubility Data of Analogous Compounds

To provide a quantitative perspective, the following table summarizes the solubility of structurally related organotin and organosilicon compounds in various organic solvents. This data can be used to infer the potential solubility of **trimethylstannyldimethylvinylsilane**.

Compound	Solvent	Temperature (°C)	Solubility
Tetramethyltin	Diethyl ether	Ambient	Soluble[1]
Tetramethyltin	Water	Ambient	Insoluble[1][2]
Tetraethyltin	Diethyl ether	Ambient	Soluble[3][4]
Tetraethyltin	Ethanol	Ambient	Soluble[4]
Tetraethyltin	Water	Ambient	Insoluble[3][4]
Trimethyltin chloride	Chloroform	Ambient	Soluble[5]
Trimethyltin chloride	General Organic Solvents	Ambient	Soluble[5][6]
Triethyltin chloride	General Organic Solvents	Ambient	Soluble[7]
Dimethyltin dichloride	Methanol	20	0.1 g/mL[8][9][10][11]
Dimethyltin dichloride	Water	20	20 g/L[8][10]
Vinyltrimethylsilane	Tetrahydrofuran	Ambient	Miscible[12]
Vinyltrimethylsilane	Diethyl ether	Ambient	Miscible[12]
Vinyltrimethylsilane	Benzene	Ambient	Miscible[12]
Vinyltrimethylsilane	Dichloromethane	Ambient	Soluble[12]
Vinyltrimethoxysilane	Methanol, Ethanol, Isopropanol, Toluene, Acetone	Ambient	Soluble[13]

Experimental Protocols for Solubility Determination

The determination of solubility for an air- and moisture-sensitive compound like **trimethylstannyldimethylvinylsilane** requires specialized techniques to prevent decomposition. The following are detailed methodologies for key experiments.

Gravimetric Method for Solubility Determination

This classic method involves the preparation of a saturated solution, followed by the evaporation of the solvent and weighing the remaining solute.^{[14][15][16][17][18]}

Materials:

- **Trimethylstannyldimethylvinylsilane**
- Anhydrous organic solvent of choice
- Schlenk flask
- Magnetic stirrer and stir bar
- Constant temperature bath
- Syringe and needle
- Inert gas (Argon or Nitrogen) supply
- Analytical balance
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **trimethylstannyldimethylvinylsilane** to a known volume of the anhydrous solvent in a Schlenk flask under an inert atmosphere.
 - Seal the flask and place it in a constant temperature bath.
 - Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal:
 - Allow the undissolved solid to settle.

- Using a syringe fitted with a filter needle, carefully withdraw a known volume of the supernatant saturated solution under a positive pressure of inert gas.
- Solvent Evaporation and Weighing:
 - Transfer the withdrawn solution to a pre-weighed, dry vial.
 - Remove the solvent under a stream of inert gas or by gentle heating in a vacuum oven until a constant weight of the solute is achieved.
 - Accurately weigh the vial containing the dried solute.
- Calculation:
 - The solubility is calculated as the mass of the dissolved solute per volume of the solvent (e.g., in g/100 mL).

Spectroscopic Method for Solubility Determination

This method relies on creating a calibration curve using solutions of known concentrations and then measuring the concentration of a saturated solution.^{[19][20]}

Materials:

- **Trimethylstannyldimethylvinylsilane**
- Anhydrous organic solvent of choice
- UV-Vis or other suitable spectrometer
- Volumetric flasks
- Syringes and needles
- Inert gas supply

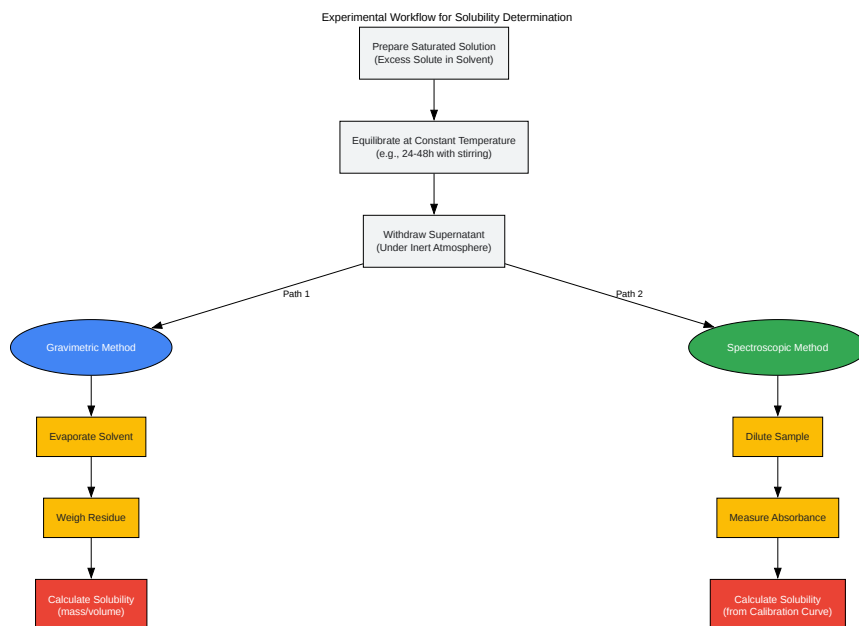
Procedure:

- Preparation of Standard Solutions:

- Under an inert atmosphere, prepare a series of standard solutions of **trimethylstannyldimethylvinylsilane** in the chosen solvent at known concentrations.
- Calibration Curve:
 - Measure the absorbance (or other spectroscopic signal) of each standard solution at a wavelength of maximum absorbance.
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution as described in the gravimetric method.
 - Withdraw a sample of the clear supernatant and dilute it with a known volume of the solvent to bring the concentration within the range of the calibration curve.
 - Measure the absorbance of the diluted solution.
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution, taking into account the dilution factor. This concentration represents the solubility.

Mandatory Visualizations

Experimental Workflow for Solubility Determination

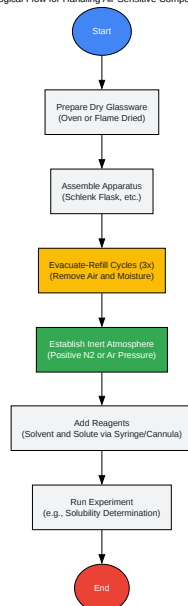


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Caption: Workflow for determining solubility via gravimetric or spectroscopic methods.

Logical Relationship for Handling Air-Sensitive Compounds

Logical Flow for Handling Air-Sensitive Compounds



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Caption: Logical steps for manipulating air-sensitive compounds using Schlenk techniques.

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